

Application Notes & Protocols: Skattebøl Rearrangement for Hindered Allene Synthesis

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Compound of Interest

Compound Name: Allene

Cat. No.: B1206475

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Audience: Researchers, scientists, and drug development professionals.

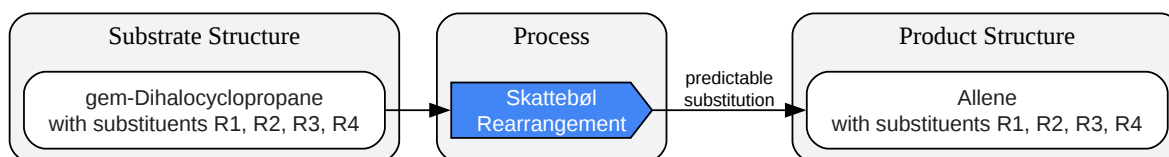
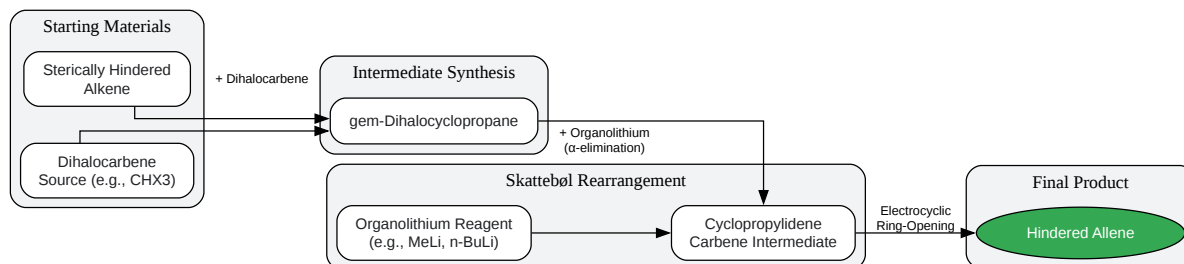
Introduction: The Skattebøl rearrangement is a powerful synthetic tool for the formation of **allenes** from gem-dihalocyclopropanes. This reaction typically proceeds through the generation of a free carbene intermediate upon treatment of the gem-dihalocyclopropane with an organolithium reagent, such as methyllithium or butyllithium, at low temperatures. The subsequent rearrangement of this carbene leads to the formation of the **allene**. The reaction is particularly valuable for the synthesis of sterically hindered **allenes**, which can be challenging to access through other methods. This document provides detailed protocols and data for the synthesis of such **allenes**.

Mechanism and Workflow

The generalized mechanism for the Skattebøl rearrangement involves two key steps:

- α -Elimination: The organolithium reagent abstracts a halogen from the gem-dihalocyclopropane, and a second halogen is lost to form a cyclopropylidene carbene intermediate.
- Rearrangement: The highly strained carbene intermediate undergoes a concerted electrocyclic ring-opening to furnish the **allene** product.

This workflow can be visualized as follows:



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